

Technical Support Center: DOGS (1,2-dioleoyl-sn-glycero-3-succinate) Lipid

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Compound of Interest

Compound Name: 1,2-Dioleoyl-sn-glycero-3-succinate

Cat. No.: B15553122

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage, handling, and use of DOGS lipid in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is DOGS lipid?

A1: **1,2-dioleoyl-sn-glycero-3-succinate** (DOGS) is an anionic, pH-responsive phospholipid. [1] It features two unsaturated oleoyl fatty acid chains on a glycerol backbone, which is further modified with a succinate headgroup. This succinate moiety imparts a net negative charge, making DOGS lipid a valuable component in lipid-based carrier systems for electrostatic interaction with cationic molecules. [1] It is frequently used in the preparation of liposomes for drug and gene delivery applications. [1][2]

Q2: What are the recommended long-term storage conditions for DOGS lipid?

A2: For optimal stability, DOGS lipid should be stored at -20°C. [3] Under these conditions, it is expected to be stable for at least one year. [3] Proper storage is critical to prevent chemical degradation.

Q3: What are the primary degradation pathways for DOGS lipid?

A3: Like other phospholipids, DOGS lipid is susceptible to two main forms of chemical degradation during storage and handling:

- **Hydrolysis:** The ester linkages connecting the fatty acid chains and the phosphate group to the glycerol backbone can be cleaved. This process, which yields lysolipids and free fatty acids, can alter membrane permeability and lead to the leakage of encapsulated contents.[\[4\]](#)[\[5\]](#)
- **Oxidation:** The unsaturated oleoyl chains contain double bonds that are vulnerable to peroxidation, especially when exposed to oxygen and light.[\[4\]](#)[\[5\]](#) This degradation can compromise the structural integrity of the liposome.

Q4: How does pH affect the properties of DOGS lipid?

A4: The succinate headgroup gives DOGS lipid pH-responsive properties.[\[1\]](#) The negative charge of the lipid is dependent on the pH of the surrounding environment, which can be leveraged to design smart delivery systems that release their payload in response to specific pH changes, such as those found in endosomal compartments or tumor microenvironments.

Storage and Stability Data Summary

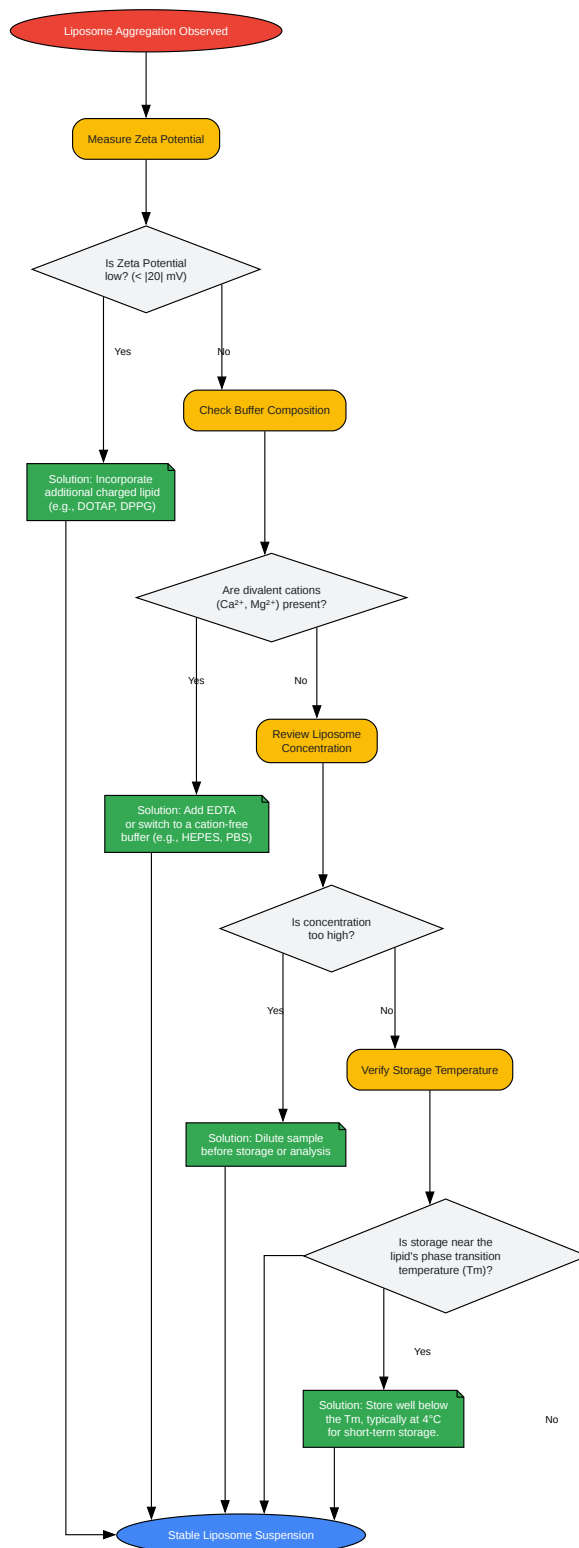
The following table summarizes the key quantitative data regarding the storage and stability of DOGS lipid.

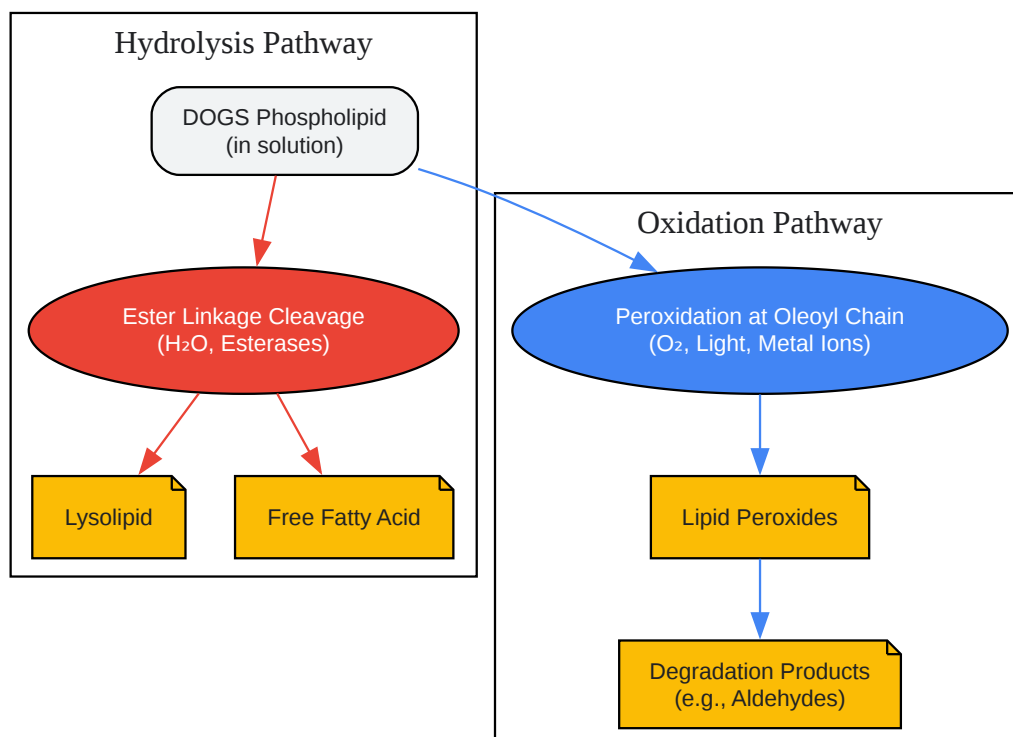
Parameter	Recommended Condition / Value	Source(s)
Storage Temperature	-20°C	[3]
Stability (Shelf Life)	1 Year (at -20°C)	[3]
Primary Degradation	Hydrolysis, Oxidation	[4] [5]
Key Structural Feature	Anionic, pH-sensitive headgroup	[1]

Troubleshooting Guide

Problem 1: My DOGS lipid-based liposomes are aggregating and precipitating out of solution.

This is a common sign of colloidal instability. The diagram below outlines a workflow to diagnose and solve this issue.





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